

Technical Support Center: Interpreting D-test Results for Clindamycin Resistance

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Compound of Interest

Compound Name: *Clindamycin*

Cat. No.: *B1669177*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals interpreting D-test results for **clindamycin** resistance.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the D-test?

The D-test, or disk approximation test, is a method used to detect inducible **clindamycin** resistance in bacteria, particularly in staphylococci and β -hemolytic streptococci.^[1] These bacteria may appear susceptible to **clindamycin** in standard susceptibility tests but can harbor a resistance mechanism that is activated in the presence of an inducing agent, such as erythromycin.^[2] The test involves placing an erythromycin disk in close proximity to a **clindamycin** disk on an agar plate inoculated with the test organism.^[1] If the isolate has inducible resistance, the erythromycin will induce the expression of resistance to **clindamycin**, resulting in a flattening of the zone of inhibition around the **clindamycin** disk, creating a "D" shape.^[1]

Q2: When should a D-test be performed?

According to the Clinical and Laboratory Standards Institute (CLSI), a D-test should be performed on isolates of *Staphylococcus aureus*, β -hemolytic streptococci, and *Streptococcus pneumoniae* that show resistance to erythromycin but susceptibility to **clindamycin** in routine testing.^[1]

Q3: What are the primary genes involved in inducible **clindamycin** resistance?

The primary genes responsible for inducible **clindamycin** resistance are the erm (erythromycin ribosome methylase) genes, such as ermA and ermC.[3][4] These genes encode for a methylase enzyme that modifies the ribosomal target of both macrolides (like erythromycin) and lincosamides (like **clindamycin**), leading to resistance.[3] In contrast, resistance to erythromycin with susceptibility to **clindamycin** can also be due to an efflux pump encoded by the msrA gene, which does not confer inducible **clindamycin** resistance.[5]

Q4: What is the clinical significance of a positive D-test?

A positive D-test indicates that the organism can rapidly develop resistance to **clindamycin** during therapy, which can lead to treatment failure, especially in serious infections.[6] Therefore, isolates with a positive D-test are typically reported as resistant to **clindamycin**.

Q5: Can **clindamycin** ever be used if the D-test is positive?

While a positive D-test generally precludes the use of **clindamycin** for serious infections, some guidelines suggest it may still be effective in certain situations, such as minor skin and soft tissue infections where the bacterial load is lower.[6] However, this decision should be made with caution and close clinical monitoring.

Troubleshooting Guide for Atypical D-test Results

This guide addresses common issues and atypical results encountered during D-test experiments.

Phenotype	Description	Interpretation	Recommended Action
Positive D-test	Flattening of the clindamycin inhibition zone adjacent to the erythromycin disk, forming a "D" shape.	Inducible clindamycin resistance (erm gene mediated).	Report as clindamycin resistant.
Negative D-test	A circular zone of inhibition around the clindamycin disk.	No inducible clindamycin resistance. The erythromycin resistance is likely due to another mechanism, such as an efflux pump (msrA).	Report as clindamycin susceptible.
Hazy D-zone	A "D" shaped zone is present, but with faint or hazy growth within the blunted area.	Inducible clindamycin resistance.	Report as clindamycin resistant.
D+ Phenotype	A "D" shaped zone with small colonies growing within the flattened portion of the zone up to the clindamycin disk.	Inducible clindamycin resistance, often associated with the ermC gene.	Report as clindamycin resistant.
Double Zone of Inhibition	Two distinct zones of growth inhibition around the clindamycin disk.	This can be a characteristic of some constitutively resistant strains.	Report as clindamycin resistant.
Keyhole Phenotype	An enhancement of the zone of inhibition between the	This is a rare phenotype and its clinical significance is still under	Further investigation may be needed. Consult with a senior microbiologist.

	erythromycin and clindamycin disks.	investigation. It has been observed in some <i>Streptococcus agalactiae</i> strains.	
No Zones of Inhibition	No zone of inhibition around either the erythromycin or clindamycin disks.	Constitutive resistance to both erythromycin and clindamycin.	Report as resistant to both antibiotics.

Question: My D-test results are ambiguous. What could be the cause?

Answer: Ambiguous results can arise from several factors:

- **Incorrect Disk Spacing:** The distance between the erythromycin and **clindamycin** disks is critical. For staphylococci, the recommended distance is 15-26 mm, and for streptococci, it is 12 mm (edge to edge).^[1] Distances outside of this range can lead to unclear results.
- **Inoculum Density:** The inoculum should be standardized to a 0.5 McFarland turbidity standard. An inoculum that is too light or too heavy can affect the zone sizes and clarity.
- **Media Issues:** The use of incorrect or improperly prepared Mueller-Hinton agar can affect antibiotic diffusion and bacterial growth.
- **Incubation Conditions:** Ensure the plates are incubated at the correct temperature and for the recommended duration (typically 16-18 hours at 35°C for staphylococci).^[1]

Question: I observed growth within the **clindamycin** zone of inhibition, but no "D" shape. How should I interpret this?

Answer: Hazy growth within the **clindamycin** zone of inhibition, even without a clear "D" shape, should be interpreted as **clindamycin** resistance.^[1]

Experimental Protocols

D-test Procedure

- Inoculum Preparation: Prepare a bacterial suspension equivalent to a 0.5 McFarland turbidity standard from a pure, overnight culture.[\[1\]](#)
- Inoculation: Using a sterile cotton swab, evenly inoculate the entire surface of a Mueller-Hinton agar plate.[\[1\]](#) For β -hemolytic streptococci, use Mueller-Hinton agar with 5% sheep blood.
- Disk Placement: Aseptically place a 15- μ g erythromycin disk and a 2- μ g **clindamycin** disk on the agar surface. The distance between the edges of the disks should be 15-26 mm for *Staphylococcus* spp. and 12 mm for *Streptococcus* spp.[\[1\]](#)
- Incubation: Invert the plates and incubate at 35°C for 16-18 hours for staphylococci and 20-24 hours in 5% CO₂ for streptococci.[\[1\]](#)
- Interpretation: After incubation, examine the plate for a flattening of the **clindamycin** zone of inhibition adjacent to the erythromycin disk.

Mueller-Hinton Agar Preparation

- Suspension: Suspend 38g of Mueller-Hinton agar powder in 1 liter of distilled water.[\[7\]](#)
- Dissolving: Heat the mixture with frequent agitation and boil for 1 minute to ensure complete dissolution.[\[7\]](#)
- Sterilization: Autoclave at 121°C for 15 minutes.[\[7\]](#)
- Pouring: Allow the agar to cool to 45-50°C before pouring into sterile petri dishes to a uniform depth.
- Storage: Store the prepared plates at 2-8°C.[\[7\]](#)

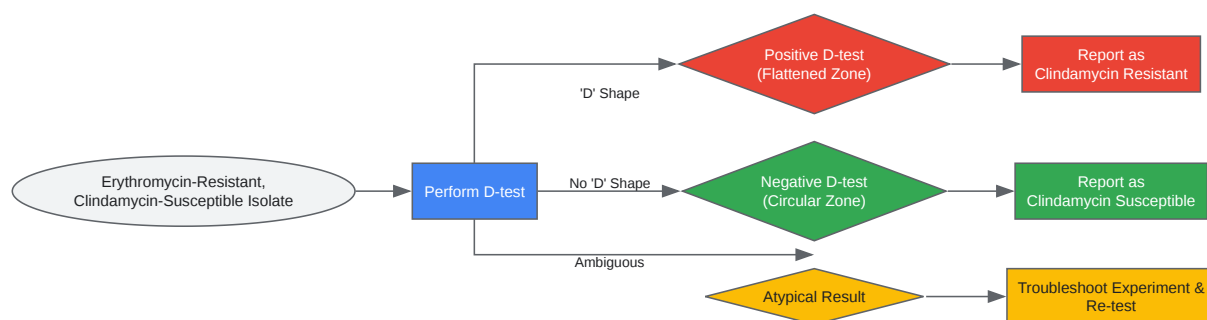
Quality Control

Quality control should be performed regularly using well-characterized strains. Recommended strains include:

- Positive Control (Inducible Resistance): *Staphylococcus aureus* ATCC® BAA-977™ (contains *ermA*)[\[8\]](#)

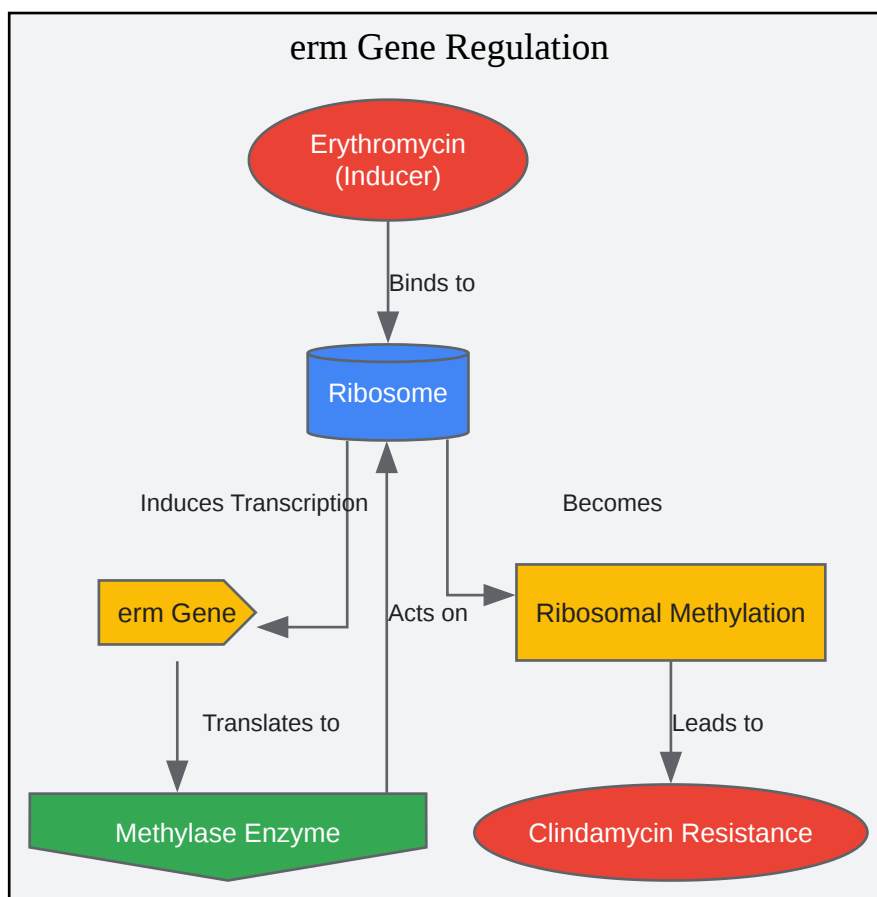
- Negative Control (Erythromycin Resistant, **Clindamycin** Susceptible): Staphylococcus aureus ATCC® BAA-976™ (contains msrA)[8]
- Susceptible Control: Staphylococcus aureus ATCC® 25923™

Visualizations



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Caption: Workflow for D-test interpretation.



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Caption: Molecular mechanism of inducible **clindamycin** resistance.

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